

# A Comprehensive Spectroscopic and Structural Elucidation Guide to Rivaroxaban EP Impurity J

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: Rivaroxaban Pseudodimer

CAS No.: 1632463-24-1

Cat. No.: B1144509

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Authored by: Gemini, Senior Application Scientist

### Abstract

Rivaroxaban, a direct Factor Xa inhibitor, is a widely prescribed anticoagulant for the prevention and treatment of thromboembolic disorders.[1] The control of impurities in the drug substance is a critical aspect of pharmaceutical development and manufacturing to ensure its safety and efficacy.[2] This in-depth technical guide provides a comprehensive overview of the spectroscopic data for Rivaroxaban EP Impurity J, a known process-related impurity. This document will delve into the structural elucidation of Impurity J through the analysis of its mass spectrometry, nuclear magnetic resonance (NMR), and infrared (IR) spectroscopy data. Furthermore, detailed experimental protocols and the causality behind analytical choices are discussed to provide a holistic understanding for researchers and drug development professionals.

# Introduction to Rivaroxaban and the Significance of Impurity Profiling

Rivaroxaban's complex synthesis pathway can lead to the formation of various impurities, which can be categorized as process-related, degradation products, or synthetic by-products.

[1] Regulatory bodies like the European Pharmacopoeia (EP) and the United States Pharmacopoeia (USP) establish limits for these impurities to ensure the quality and safety of the final drug product. Rivaroxaban EP Impurity J, also known as **Rivaroxaban Pseudodimer** or Rivaroxaban Related Compound J, is a significant impurity that requires careful monitoring and characterization.[3][4]

The chemical structure of Rivaroxaban EP Impurity J is 5-chloro-N-[[[(5S)-3-[4-[(5-chlorothiophene-2-carbonyl)-[2-[2-oxo-2-[[[(5S)-2-oxo-3-[4-(3-oxomorpholin-4-yl)phenyl]-1,3-oxazolidin-5-yl]methylamino]ethoxy]ethyl]amino]phenyl]-2-oxo-1,3-oxazolidin-5-yl]methyl]thiophene-2-carboxamide, with the CAS number 1632463-24-1, a molecular formula of  $C_{38}H_{36}Cl_2N_6O_{10}S_2$ , and a molecular weight of 871.8 g/mol .[4][5]

## Structural Elucidation via Mass Spectrometry

Mass spectrometry is a cornerstone technique for the identification of impurities, providing vital information about their molecular weight and fragmentation patterns.

## Experimental Protocol: Electrospray Ionization Mass Spectrometry (ESI-MS)

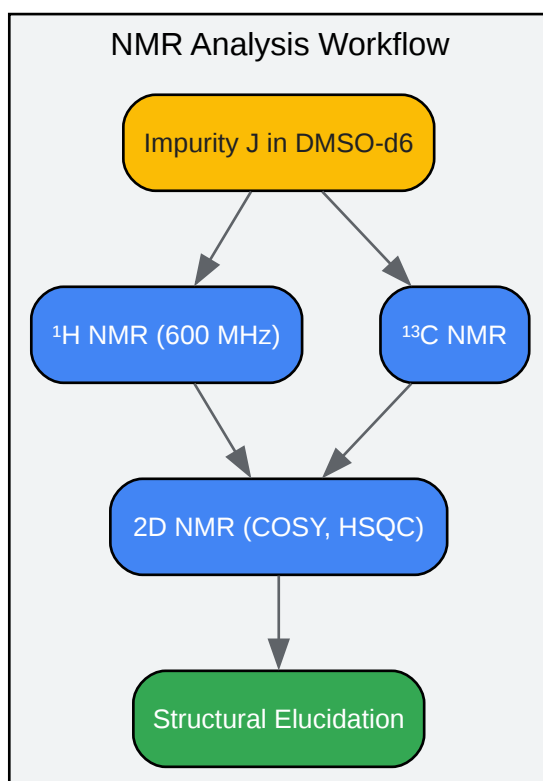
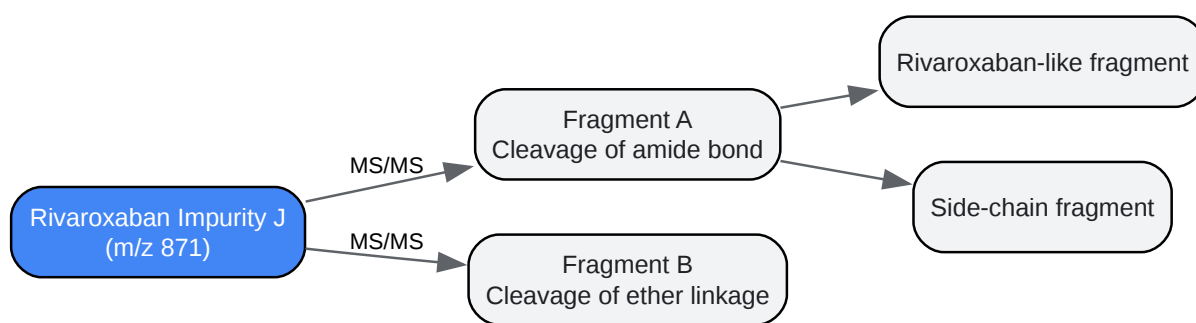
- **Instrumentation:** A high-resolution mass spectrometer equipped with an electrospray ionization (ESI) source.
- **Sample Preparation:** A dilute solution of the isolated impurity is prepared in a suitable solvent system, typically a mixture of acetonitrile and water with a small amount of formic acid to promote ionization.
- **Method:** The sample solution is infused into the ESI source. The analysis is performed in positive ion mode to generate protonated molecular ions  $[M+H]^+$  or other adducts like  $[M+Na]^+$ .

- Rationale: ESI is a soft ionization technique that minimizes fragmentation, allowing for the clear determination of the molecular ion. This is crucial for confirming the molecular weight of the impurity.

## Data Interpretation and Fragmentation Pathway

Published data indicates that the mass spectrum of Rivaroxaban Impurity J shows a molecular ion peak at  $m/z$  871  $[M]^+$ .<sup>[6]</sup> Another source reports a peak at  $m/z$  892.8 corresponding to the sodium adduct  $[M+Na]^+$ .<sup>[2]</sup>

The fragmentation of Impurity J in the mass spectrometer can provide valuable structural information. The molecule is expected to fragment at the amide and ether linkages.



[Click to download full resolution via product page](#)

Caption: Workflow for NMR-based structural elucidation.

## Functional Group Analysis by Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule.

### Experimental Protocol: KBr Pellet Method

- Instrumentation: An FTIR spectrometer.
- Sample Preparation: A small amount of the impurity is finely ground with dry potassium bromide (KBr) and pressed into a thin pellet.
- Method: The KBr pellet is placed in the sample holder of the FTIR spectrometer, and the spectrum is recorded.
- Rationale: The KBr pellet method is a common technique for analyzing solid samples, providing a high-quality spectrum with minimal interference from the matrix.

## Expected FTIR Spectral Features

Based on the structure of Rivaroxaban Impurity J, the following characteristic absorption bands are expected in its FTIR spectrum:

| Wavenumber (cm <sup>-1</sup> ) | Functional Group  | Vibration  |
|--------------------------------|-------------------|------------|
| ~3350                          | Amide N-H         | Stretching |
| ~1740                          | Oxazolidinone C=O | Stretching |
| ~1650                          | Amide C=O         | Stretching |
| ~1600-1400                     | Aromatic C=C      | Stretching |
| ~1250                          | C-O-C             | Stretching |
| ~750                           | C-Cl              | Stretching |

The IR spectrum of the parent drug, Rivaroxaban, shows characteristic peaks for the N-H stretch (~3350 cm<sup>-1</sup>), the ester C=O stretch (~1733 cm<sup>-1</sup>), and the amide C=O stretch (~1644 cm<sup>-1</sup>). [7] The spectrum of Impurity J is expected to be broadly similar, with potential subtle shifts due to the dimeric structure.

## Conclusion

The structural elucidation of Rivaroxaban EP Impurity J is a critical step in ensuring the quality and safety of Rivaroxaban drug products. This guide has synthesized available spectroscopic data from mass spectrometry and <sup>1</sup>H NMR to provide a comprehensive profile of this impurity.

While complete experimental details and certain spectral data ( $^{13}\text{C}$  NMR, FTIR, UV-Vis) are not fully available in the public domain, this guide provides a robust framework for its identification and characterization based on sound scientific principles and existing literature. The methodologies and expected spectral features outlined herein serve as a valuable resource for analytical scientists and researchers in the pharmaceutical industry.

## References

- Carbonyldiimidazole (CDI) mediated synthesis of Rivaroxaban related impurities with ambient conditions. (2023). The Pharma Innovation. [\[Link\]](#)
- Designing and Quantification of impurity profile in an Anticoagulant drug substance Rivaroxaban. World Journal of Pharmacy and Pharmaceutical Sciences.
- A NOVEL RIVAROXABAN DEGRADATION IMPURITY DETECTION BY RP-HPLC, EXTRACTION BY PREPARATORY CHROMATOGRAPHY, AND CHARACTERIZATION BY. (2022). Rasayan Journal of Chemistry. [\[Link\]](#)
- Synthesis and Characterization of Chiral Impurities of Rivaroxaban, Used as an Anticoagulant Drug. (2024). International Research Journal on Advanced Engineering and Management (IRJAEM).
- Impurities of Rivaroxaban in Rovaltro and Xarelto Tab- lets.
- A NOVEL RIVAROXABAN DEGRADATION IMPURITY DETECTION BY RP-HPLC, EXTRACTION BY PREPARATORY CHROMATOGRAPHY, AND CHARACTERIZATION BY LCMS, NMR, AND FT-IR: ANALYSIS OF NOVEL IMPURITY IN BATCH SAMPLES AND TABLETS OF RIVAROXABAN. (2025).
- Rivaroxaban EP Impurity J | 1632463-24-1. SynZeal. [\[Link\]](#)
- Rivaroxaban EP Impurity J | CAS No- 1632463-24-1. GLP Pharma Standards. [\[Link\]](#)
- Practical synthetic approach to relate anticoagulant and synthetic approach to related substances of Rivaroxaban. (2017). Research Journal of Chemical Sciences.
- A Critical N-Nitrosamine Impurity of Anticoagulant Drug, Rivaroxaban: Synthesis, Characterization, Development of LC–MS/MS Method for Nanogram Level Quantification.
- FTIR spectra of the two forms of rivaroxaban.

- Comprehensive and robust stability-indicating reversed phase high performance liquid chromatography (RP-HPLC) method for Rivaroxaban: synergistic integration of infrared spectroscopy and clinical pharmacology insights. (2024). Frontiers in Chemistry. [[Link](#)]
- CN106432218A - Rivaroxaban impurities and preparing method and application thereof.
- FTIR spectra of rivaroxaban.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. Blog Details [[chemicea.com](https://chemicea.com)]
- 2. thepharmajournal.com [[thepharmajournal.com](https://thepharmajournal.com)]
- 3. Rivaroxaban EP Impurity J | 1632463-24-1 | SynZeal [[synzeal.com](https://synzeal.com)]
- 4. bocsci.com [[bocsci.com](https://bocsci.com)]
- 5. synthinkchemicals.com [[synthinkchemicals.com](https://synthinkchemicals.com)]
- 6. CN106432218A - Rivaroxaban impurities and preparing method and application thereof - Google Patents [[patents.google.com](https://patents.google.com)]
- 7. Frontiers | Comprehensive and robust stability-indicating reversed phase high performance liquid chromatography (RP-HPLC) method for Rivaroxaban: synergistic integration of infrared spectroscopy and clinical pharmacology insights [[frontiersin.org](https://frontiersin.org)]
- To cite this document: BenchChem. [A Comprehensive Spectroscopic and Structural Elucidation Guide to Rivaroxaban EP Impurity J]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1144509/docs#a-comprehensive-spectroscopic-and-structural-elucidation-guide-to-rivaroxaban-ep-impurity-j>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)